

Application Notes and Protocols for Staining Leather with Direct Red 239

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Compound of Interest

Compound Name: *Direct red 239*

Cat. No.: *B15291619*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of C.I. **Direct Red 239** in leather technology. The information is intended to guide researchers and professionals in achieving consistent and effective staining of chrome-tanned leather for various applications.

Overview of Direct Red 239

Direct Red 239, also known as Direct Scarlet 6BS, is a double azo dye used for coloring cellulosic fibers, paper, and leather.^{[1][2]} Its application in leather technology, particularly on chrome-tanned leather, involves a combination of ionic interactions and coordinate bonding.

Physical and Chemical Properties:

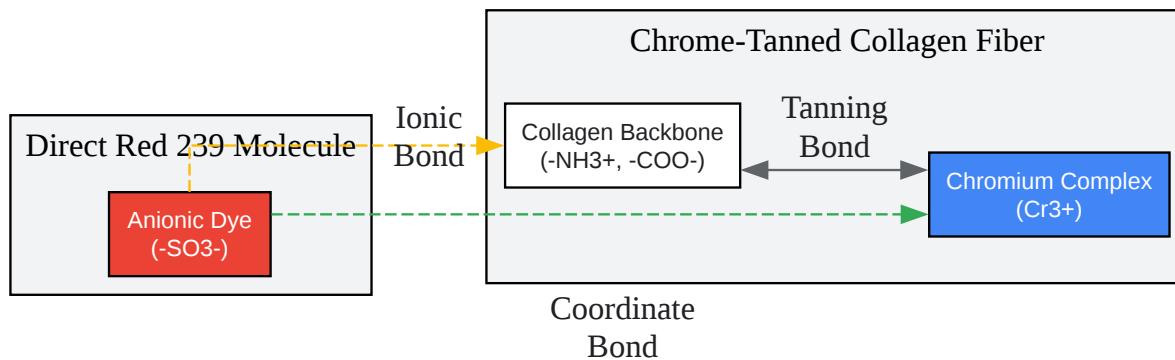
Property	Description
CAS Number	60202-35-9 ^{[1][2][3]}
Appearance	Red-brown powder ^{[1][3]}
Solubility	Soluble in water (yielding a yellow-light red solution), chloroform, and DMF. Insoluble in butanol and acetone. ^[1]
Molecular Structure	Double azo class dye ^[2]

Staining Mechanism of Direct Red 239 on Chrome-Tanned Leather

The dyeing of chrome-tanned leather with **Direct Red 239** is a complex process involving multiple interaction types. The dye molecules, which are anionic, bind to the leather through two primary mechanisms:

- Coordinate Bonding: The dye can form coordinate bonds with the chromium metal ions that are present in large quantities on the surface of chrome-tanned leather.[4] This interaction is similar to that of acid dyes in the initial stages of dyeing.[4]
- Ionic Bonding: As the dyeing process continues and the initial coordination sites become saturated, ionic bonds form between the sulfonic acid anions (-SO_3^-) in the dye's structure and the protonated amino groups (-NH_3^+) of the collagen fibers in the leather.[4][5]

The following diagram illustrates the proposed interaction between **Direct Red 239** and the chrome-tanned collagen matrix.



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Direct Red 239 and Chrome-Tanned Leather Interaction.

Experimental Protocols

The following protocols are generalized for direct dyes on chrome-tanned leather and should be optimized for specific applications with **Direct Red 239**.

Materials and Reagents

- Chrome-tanned leather (wet-blue or crust)
- **Direct Red 239** (C.I. 60202-35-9)
- Formic acid (or acetic acid)
- Ammonia solution
- Sodium chloride (NaCl) or Sodium sulfate (Na₂SO₄)
- Levelling agent (e.g., fatty alcohol polyoxyethylene ether)
- Penetrating agent (e.g., alkyl sulfonate)
- Fatliquor
- Laboratory dyeing drum or similar agitating vessel
- Spectrophotometer

Leather Preparation

Proper preparation of the leather is crucial for uniform dyeing.

- Wetting Back (for crust leather): Submerge the crust leather in water (200-300% on leather weight) at 35-40°C for 1-2 hours to ensure complete and uniform wetting.
- Neutralization: For wet-blue leather, neutralization is essential to remove excess acid and prepare the leather for dyeing. A typical neutralization involves washing the leather and then treating it with a mild alkali (e.g., sodium bicarbonate or sodium formate) to achieve a pH of 5.0-6.5 throughout the cross-section.
- Washing: After neutralization, thoroughly wash the leather with water to remove any residual salts and chemicals.

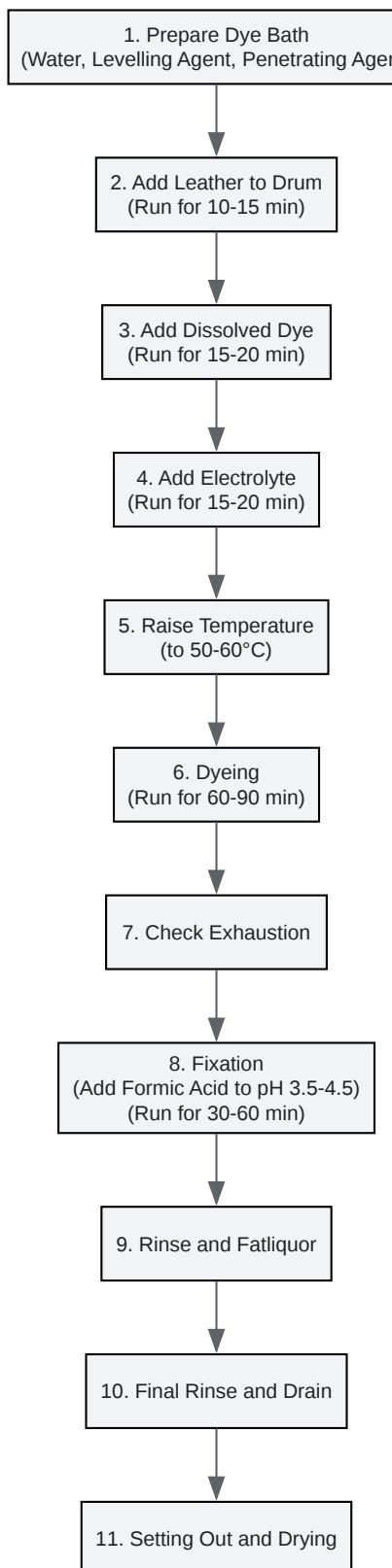
Dyeing Protocol

This protocol is based on a percentage of the shaved weight of the leather.

Table 1: General Dyeing Parameters for **Direct Red 239** on Chrome-Tanned Leather

Parameter	Recommended Range	Purpose
Liquor Ratio	10:1 to 20:1	Ensures proper mechanical action and even dye distribution.
Dye Concentration	1.0 - 5.0% (on shaved wt.)	Varies based on desired shade intensity.
Levelling Agent	0.5 - 1.5%	Promotes even dye uptake and prevents patchiness.
Penetrating Agent	0.5 - 1.0%	Aids in the diffusion of the dye into the leather fibers.
Electrolyte (NaCl/Na ₂ SO ₄)	5 - 20 g/L	Promotes dye exhaustion from the bath onto the leather.
Initial pH	6.0 - 7.0	Reduces initial rapid fixation, promoting levelness.
Dyeing Temperature	50 - 60°C	Increases dye diffusion and reaction rate.
Dyeing Time	60 - 90 minutes	Allows for sufficient dye penetration and fixation.
Fixation pH	3.5 - 4.5	Promotes strong ionic bonding between the dye and collagen.
Fixation Time	30 - 60 minutes	Ensures complete fixation of the dye.

Experimental Workflow:



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Leather Dyeing Workflow with **Direct Red 239**.

Detailed Steps:

- Set the dyeing drum in motion with water at 35-40°C and the required amounts of levelling and penetrating agents.
- Add the prepared leather and allow it to run for 10-15 minutes for the auxiliaries to penetrate.
- Dissolve the **Direct Red 239** powder in hot water (60-70°C) and add it to the drum. Run for 15-20 minutes to allow for even distribution of the dye.
- Add the electrolyte (dissolved in water) and run for another 15-20 minutes.
- Gradually raise the temperature of the bath to 50-60°C.
- Continue running the drum for 60-90 minutes at this temperature.
- After the main dyeing step, take a sample of the dye bath to determine the exhaustion rate (see section 4).
- For fixation, slowly add formic acid (diluted 1:10 with water) in stages until the pH of the bath reaches 3.5-4.5. Run for an additional 30-60 minutes.
- Drain the dye bath and rinse the leather thoroughly with water.
- Proceed with fatliquoring as required for the final leather properties.
- After fatliquoring, give a final rinse, drain the drum, and process the leather for setting out and drying.

Determination of Dye Exhaustion Rate

The exhaustion rate measures the percentage of dye that has been taken up by the leather from the dye bath. It can be determined spectrophotometrically.

Protocol:

- Prepare a Calibration Curve:

- Prepare a stock solution of **Direct Red 239** of a known concentration (e.g., 1 g/L).
- From the stock solution, prepare a series of standard solutions of decreasing concentrations.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Direct Red 239** using a UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration to create a calibration curve.
- Measure Dye Bath Concentrations:
 - Take a sample of the dye bath before adding the leather (initial concentration, C_0).
 - Take a sample of the dye bath after the dyeing process is complete (final concentration, C_p).
 - Dilute the samples if necessary to fall within the concentration range of the calibration curve.
 - Measure the absorbance of the diluted initial and final dye bath samples at λ_{max} .
- Calculate Exhaustion Rate:
 - Use the calibration curve to determine the concentration of the initial and final dye bath samples.
 - Calculate the percentage exhaustion (%E) using the following formula:
$$\%E = [(C_0 - C_p) / C_0] \times 100$$

Table 2: Example Data for Exhaustion Rate Calculation

Sample	Absorbance at λ_{max}	Concentration (from Calibration Curve)
Initial Dye Bath (C_0)	[Example Value]	[Example Value]
Final Dye Bath (C_p)	[Example Value]	[Example Value]
% Exhaustion (%E)	\multicolumn{2}{c}{}	

Fastness Properties

The fastness properties of leather dyed with **Direct Red 239** are crucial for its end-use performance.

Table 3: Typical Fastness Properties of **Direct Red 239** on Leather

Fastness Property	Typical Rating (Grey Scale)
Light Fastness	5
Washing Fastness	3-4

Note: These values are indicative and can vary based on the dyeing process, finishing treatments, and the specific leather substrate.

Troubleshooting

- **Uneven Dyeing (Patchiness):** Ensure proper leather preparation (wetting and neutralization), use of adequate levelling agents, and gradual addition of dye and acid.
- **Poor Dye Penetration:** Increase the amount of penetrating agent, prolong the dyeing time before fixation, or adjust the initial pH to be higher.
- **Low Exhaustion Rate:** Increase the amount of electrolyte, adjust the dyeing temperature, or prolong the dyeing time. Ensure the fixation pH is sufficiently low.
- **Shade Variation:** Control all parameters (temperature, pH, time, chemical additions) precisely for batch-to-batch consistency.

By following these protocols and understanding the principles of direct dyeing on chrome-tanned leather, researchers and professionals can effectively utilize **Direct Red 239** to achieve desired colorations and performance characteristics in their leather products.

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